

# Application Note: Quantitative Analysis of Dimyristolein by HPLC-ELSD

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## Compound of Interest

Compound Name: *Dimyristolein*

Cat. No.: *B3026123*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Dimyristolein** is a glyceride that plays a significant role in various biological processes and is a key component in the development of lipid-based drug delivery systems. Accurate quantification of **Dimyristolein** is crucial for formulation development, quality control, and stability studies. High-Performance Liquid Chromatography (HPLC) coupled with an Evaporative Light Scattering Detector (ELSD) offers a powerful analytical solution for this purpose. The ELSD is a universal detector that is not dependent on the chromophoric properties of the analyte, making it ideal for the analysis of lipids like **Dimyristolein** which lack a UV-absorbing moiety.<sup>[1][2][3][4]</sup> This application note provides a detailed protocol for the quantitative analysis of **Dimyristolein** using a validated HPLC-ELSD method.

## Principle of HPLC-ELSD

The HPLC-ELSD technique involves three main stages: nebulization, evaporation, and detection.<sup>[1][5][6]</sup> The column eluent is first nebulized into a fine aerosol. Subsequently, the mobile phase is evaporated in a heated drift tube, leaving behind a fine mist of non-volatile analyte particles. Finally, these particles pass through a light beam, and the scattered light is detected by a photodiode or photomultiplier tube. The intensity of the scattered light is proportional to the mass of the analyte.

## Experimental Protocols

### 1. Materials and Reagents

- **Dimyristolein** standard ( $\geq 99\%$  purity)
- HPLC grade Methanol
- HPLC grade Acetonitrile
- HPLC grade Water
- Trifluoroacetic acid (TFA), HPLC grade

### 2. Instrumentation

- HPLC system with a binary or quaternary pump
- Autosampler
- Column oven
- Evaporative Light Scattering Detector (ELSD)
- Nitrogen generator or cylinder

### 3. Chromatographic Conditions

A reversed-phase HPLC method is employed for the separation of **Dimyristolein**.

Parameter	Condition
Column	C18 column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase A	Water with 0.1% (v/v) TFA
Mobile Phase B	Methanol with 0.1% (v/v) TFA
Gradient Program	0-2 min: 80% B2-15 min: 80% to 100% B15-20 min: 100% B20.1-25 min: 80% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	40°C
Injection Volume	20 µL

#### 4. ELSD Conditions

Parameter	Setting
Drift Tube Temperature	50°C
Nebulizer Temperature	40°C
Nitrogen Gas Flow Rate	1.5 L/min

#### 5. Standard and Sample Preparation

- **Standard Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **Dimyristolein** standard and dissolve it in 10 mL of Methanol.
- **Calibration Standards:** Prepare a series of calibration standards by diluting the stock solution with Methanol to achieve concentrations ranging from 0.05 mg/mL to 0.8 mg/mL.
- **Sample Preparation:** Dissolve the sample containing **Dimyristolein** in Methanol to an expected concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.

## Method Validation Data

The described HPLC-ELSD method was validated for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ) according to ICH guidelines.[\[7\]](#)

Table 1: Linearity and Range

Analyte	Linear Range (mg/mL)	Regression Equation	Correlation Coefficient (r <sup>2</sup> )
Dimyristolein	0.05 - 0.8	$\log(\text{Area}) = a\log(\text{Conc}) + b$	$\geq 0.995$

\*The response of the ELSD is often non-linear and can be linearized by a logarithmic transformation.

Table 2: Precision

Analyte	Concentration (mg/mL)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=6)
Dimyristolein	0.1	< 5.0	< 5.0
Dimyristolein	0.5	< 3.0	< 3.0

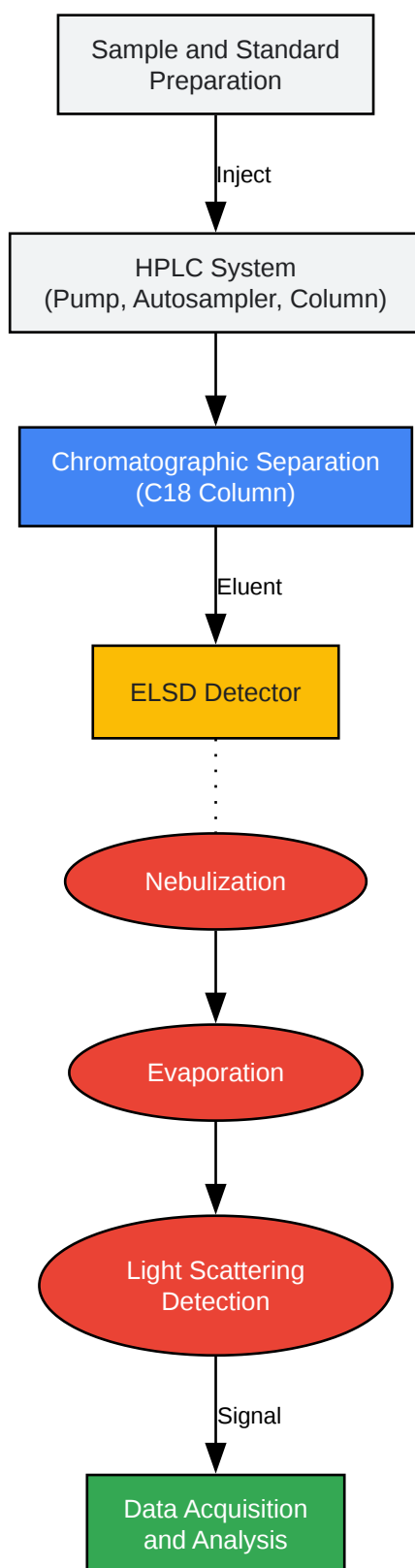
Table 3: Accuracy (Recovery)

Analyte	Spiked Concentration (mg/mL)	Mean Recovery (%)	%RSD (n=3)
Dimyristolein	0.1	95.0 - 105.0	< 5.0
Dimyristolein	0.4	95.0 - 105.0	< 3.0
Dimyristolein	0.7	95.0 - 105.0	< 3.0

Table 4: Limits of Detection and Quantification

Analyte	LOD (mg/mL)	LOQ (mg/mL)
Dimyristolein	0.02	0.05

## Visualizations



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